

Personal protective equipment for handling Einecs 285-889-5

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Compound of Interest

Compound Name: *Einecs 285-889-5*

Cat. No.: *B15194080*

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Essential Safety and Handling Guide for Einecs 285-889-5

Chemical Identification:

- Einecs Number: 285-889-5
- Chemical Name: Benzenesulfonic acid, 5-[[4-[bis(2-hydroxyethyl)amino]-6-methoxy-1,3,5-triazin-2-yl]amino]-2-[2-[4-[[4-methoxy-6-[(2-sulfoethyl)amino]-1,3,5-triazin-2-yl]amino]ethenyl]stilbene-2,2'-disulfonic acid, sodium salt, compound with 2,2'-iminodiethanol
- CAS Number: 85154-07-0
- Molecular Formula: $C_{30}H_{37}N_{11}Na_4O_{16}S_4$
- Molecular Weight: 1027.9 g/mol

Immediate Safety Precautions:

This substance is a complex organic molecule. While a specific Safety Data Sheet (SDS) for this exact compound is not readily available, information for structurally related compounds such as Benzenesulfonic acid suggests it should be handled with care. Benzenesulfonic acid is known to be corrosive and can cause severe skin burns and eye damage.[1] Therefore, it is

crucial to use appropriate personal protective equipment (PPE) and follow strict safety protocols.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **Einecs 285-889-5**, based on guidelines for similar corrosive substances.

Body Part	Recommended Protection	Specifications
Eyes/Face	Face shield and safety goggles	A face shield should be worn in combination with safety goggles to provide comprehensive protection against splashes and airborne particles.[2]
Skin	Chemical-resistant gloves and a chemical protection suit	Gloves: Nitrile or butyl rubber gloves are recommended. Suit: A full chemical-resistant suit is necessary to prevent skin contact.
Respiratory	Particulate filter respirator	A NIOSH-approved respirator with a particulate filter appropriate for the airborne concentration of the substance should be used.[3]

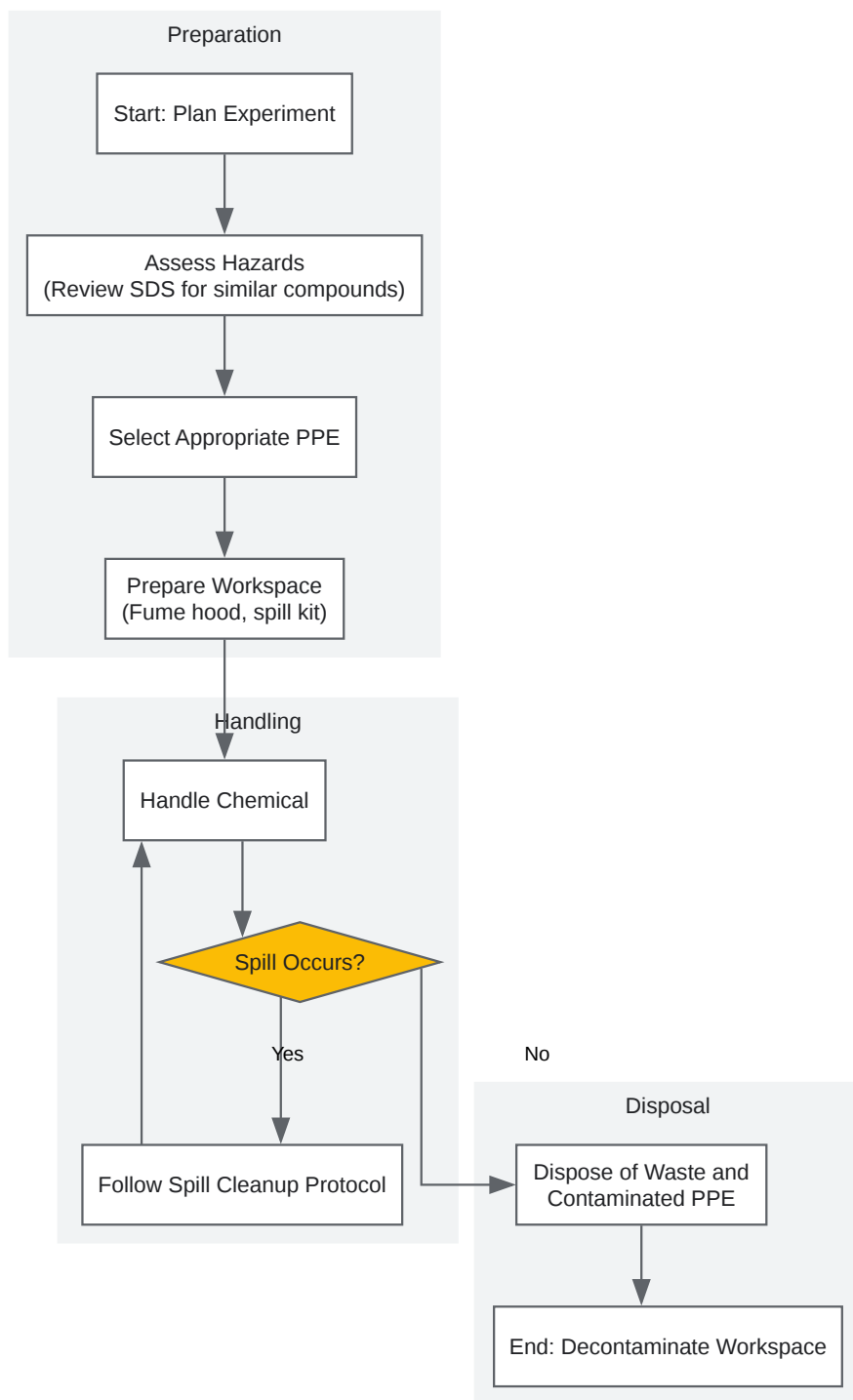
Handling and Disposal Plan

Proper handling and disposal procedures are critical to ensure the safety of laboratory personnel and the environment.

Procedure	Instructions
Handling	<ul style="list-style-type: none">- Work in a well-ventilated area, preferably under a chemical fume hood.- Avoid generating dust.- Do not eat, drink, or smoke in the handling area.- Wash hands thoroughly after handling.
Spill Cleanup	<ul style="list-style-type: none">- In case of a spill, wear the full recommended PPE.- Carefully sweep the spilled solid material into a covered plastic container for disposal.- Wash the affected area with plenty of water.
Disposal	<ul style="list-style-type: none">- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.- Do not dispose of down the drain or in regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the decision-making process for ensuring safety when working with **Einecs 285-889-5**.



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Caption: Experimental workflow for the safe handling of **Einecs 285-889-5**.^{**} Experimental workflow for the safe handling of **Einecs 285-889-5**.

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